

In-Depth Technical Guide to the Safe Handling of 2-(BenzylOxy)-4-bromophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-(BenzylOxy)-4-bromophenol**

Cat. No.: **B135320**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-(BenzylOxy)-4-bromophenol** (CAS No. 153240-85-8), a versatile synthetic intermediate utilized in advanced organic and medicinal chemistry research. Adherence to the following precautions is critical to ensure the safety of laboratory personnel and the integrity of research.

Hazard Identification and GHS Classification

2-(BenzylOxy)-4-bromophenol is classified as a hazardous substance. The following table summarizes its classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[2]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.[1]
Specific Target Organ Toxicity — Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation.[1][2]

Signal Word: Warning[1]

GHS Pictogram:[1]

- alt text

(GHS07)

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-(BenzylOxy)-4-bromophenol** is provided below.

Property	Value
Molecular Formula	C ₁₃ H ₁₁ BrO ₂ [3]
Molecular Weight	279.13 g/mol [3]
Physical Form	White to yellow solid or crystalline powder.[4]
Purity	Typically ≥95% - 97%[1][5]
Storage Temperature	Sealed in dry conditions at 2-8°C.[1][6]

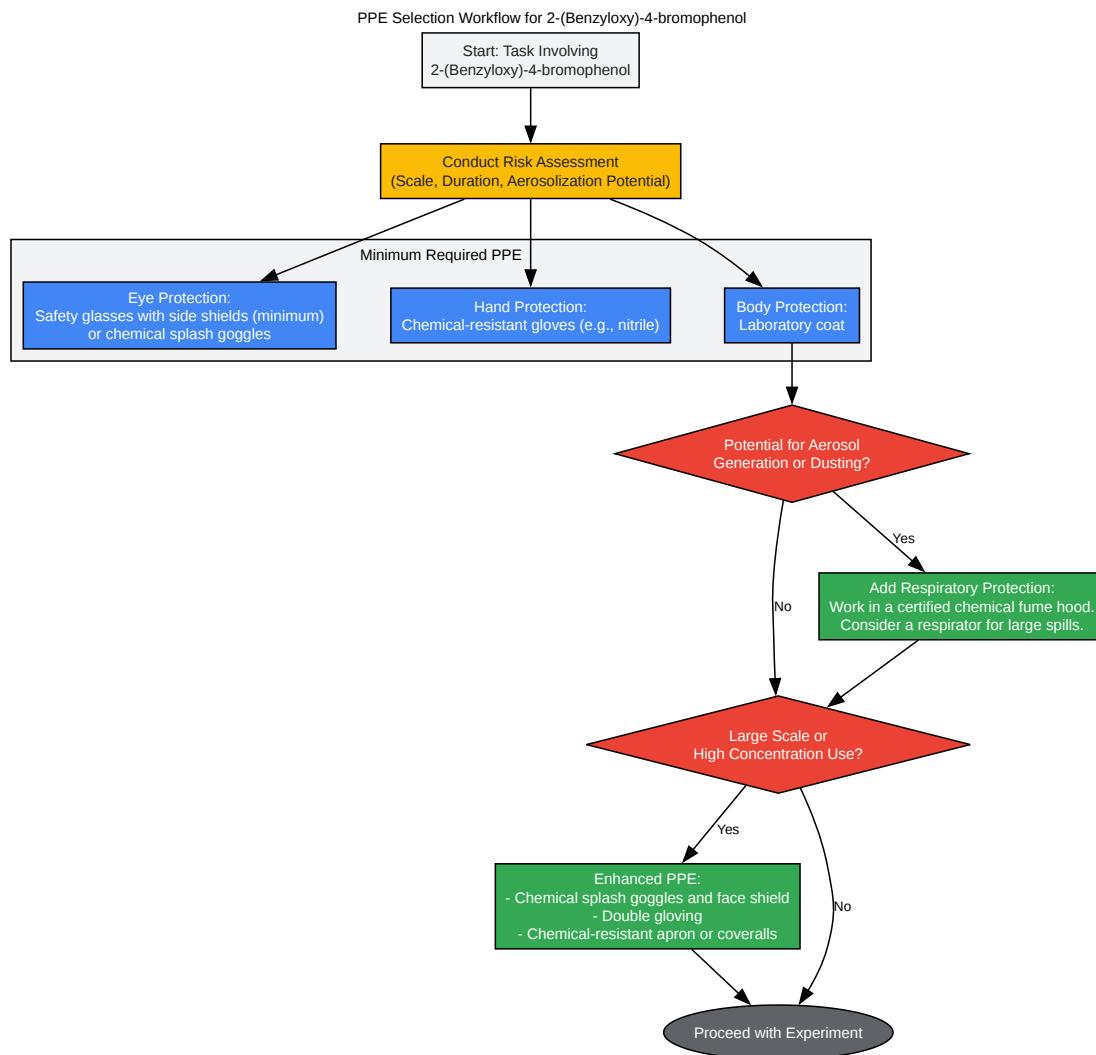
Note: Specific quantitative data such as melting point, boiling point, flash point, and density are not consistently reported across sources. Researchers should consult the specific documentation provided by their supplier.

Safe Handling and Storage Protocols

Due to its hazardous nature, strict protocols must be followed when handling and storing **2-(Benzyoxy)-4-bromophenol**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE required for the specific handling procedure. The following diagram outlines a general workflow for PPE selection.



Caption: PPE Selection Workflow.

Engineering Controls

- Ventilation: All handling of **2-(BenzylOxy)-4-bromophenol**, including weighing and transfers, should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[7]
- Eye Wash and Safety Shower: Ensure that an emergency eyewash station and safety shower are readily accessible in the immediate work area.[4]

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[4]
- Do not breathe dust or vapors.[8]
- Wash hands thoroughly after handling.[4]
- Do not eat, drink, or smoke in the laboratory.[9]
- Keep the container tightly closed when not in use.[4]

Storage

- Store in a cool, dry, and well-ventilated area.[4]
- Keep the container tightly sealed to prevent exposure to air and moisture.[4]
- Store away from incompatible materials such as strong oxidizing agents and strong bases. [10]
- The recommended storage temperature is between 2°C and 8°C.[1][6]

Experimental Protocol: Example of Use in Organic Synthesis

2-(BenzylOxy)-4-bromophenol is a key intermediate in the synthesis of various complex molecules. The following is a generalized procedure adapted from literature, highlighting the necessary safety precautions.

Reaction: Palladium-catalyzed cross-coupling reaction (e.g., Suzuki or Buchwald-Hartwig coupling).

Methodology:

- Reaction Setup:
 - All glassware should be oven-dried and cooled under an inert atmosphere (e.g., nitrogen or argon) to prevent moisture contamination.
 - The reaction should be set up in a chemical fume hood.
- Reagent Handling:
 - Wear appropriate PPE as determined by the risk assessment (see Section 3.1).
 - Weigh **2-(BenzylOxy)-4-bromophenol**, the palladium catalyst, ligand, and base in the fume hood. Avoid creating dust.
 - Carefully transfer the solid reagents to the reaction flask under a stream of inert gas.
 - Add the anhydrous solvent via syringe or cannula.
- Reaction Monitoring and Work-up:
 - Stir the reaction mixture at the specified temperature and monitor its progress by an appropriate analytical technique (e.g., TLC or LC-MS).
 - Upon completion, cool the reaction mixture to room temperature.
 - Quench the reaction carefully, being mindful of any potential exotherms or gas evolution.
 - Perform the aqueous work-up and extractions in the fume hood.
- Purification and Waste Disposal:
 - Purify the crude product by column chromatography or recrystallization in a well-ventilated area.

- Collect all liquid and solid chemical waste in appropriately labeled containers for hazardous waste disposal according to institutional guidelines.

First Aid and Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is crucial.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. [4]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. [4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [4]

Accidental Release Measures

- Small Spills:
 - Ensure adequate ventilation and wear appropriate PPE.
 - Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
 - Place the contaminated material in a sealed container for hazardous waste disposal.

- Large Spills:
 - Evacuate the area immediately.
 - Contact your institution's environmental health and safety department.
 - Do not attempt to clean up a large spill without proper training and equipment.

Fire and Explosion Hazard Data

While specific flammability data for **2-(BenzylOxy)-4-bromophenol** is not readily available, it is a combustible solid.

- Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, or carbon dioxide. Do not use a heavy water stream.[\[4\]](#)
- Hazardous Combustion Products: Thermal decomposition may produce carbon monoxide, carbon dioxide, and hydrogen bromide gas.[\[10\]](#)
- Firefighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)

Toxicological Information

Detailed toxicological studies for **2-(BenzylOxy)-4-bromophenol** are not widely available. The GHS classification is based on data from similar compounds and predictive models. It is harmful if swallowed or inhaled and causes skin and eye irritation.[\[1\]](#)[\[2\]](#) Chronic effects have not been fully investigated.

Disposal Considerations

Dispose of **2-(BenzylOxy)-4-bromophenol** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the material to enter drains or waterways.

This technical guide is intended to provide comprehensive safety information. Always consult the Safety Data Sheet (SDS) provided by your supplier and your institution's safety protocols before working with **2-(BenzylOxy)-4-bromophenol**.

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- To cite this document: BenchChem. [In-Depth Technical Guide to the Safe Handling of 2-(Benzylxy)-4-bromophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b135320#safety-and-handling-precautions-for-2-benzylxy-4-bromophenol]

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